

# A Comprehensive Technical Guide to the Safe Handling of 4-Methylpyridine

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## Compound of Interest

Compound Name: 4-Methylpyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **4-Methylpyridine** (also known as  $\gamma$ -picoline). The information is compiled and presented to meet the needs of professionals in research and development who may handle this chemical. This document includes summaries of quantitative safety data, outlines of experimental methodologies for toxicity assessment, and logical workflows for safe handling and emergency response.

## Chemical Identification and Physical Properties

**4-Methylpyridine** is a colorless to light yellow liquid with a strong, unpleasant, sweetish odor. [1][2] It is a versatile building block in the synthesis of various pharmaceutical and agricultural chemicals.[3]

Table 1: Physical and Chemical Properties of **4-Methylpyridine**

Property	Value	Source
CAS Number	108-89-4	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N	<a href="#">[3]</a>
Molar Mass	93.13 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Odor	Obnoxious, sweetish	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	2.4 °C (36.3 °F)	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point	145 °C (293 °F)	<a href="#">[3]</a> <a href="#">[6]</a>
Density	0.957 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Flash Point	57 °C (134 °F)	<a href="#">[7]</a> <a href="#">[8]</a>
Autoignition Temperature	538 °C (1000 °F)	<a href="#">[3]</a> <a href="#">[6]</a>
Solubility in Water	Miscible	<a href="#">[3]</a> <a href="#">[9]</a>
Vapor Pressure	4 mm Hg at 20 °C	<a href="#">[6]</a>
Vapor Density	3.2 (Air = 1)	<a href="#">[6]</a>
pKa	6.02 at 20 °C	<a href="#">[6]</a>
LogP (Octanol/Water Partition Coefficient)	1.22	<a href="#">[10]</a>

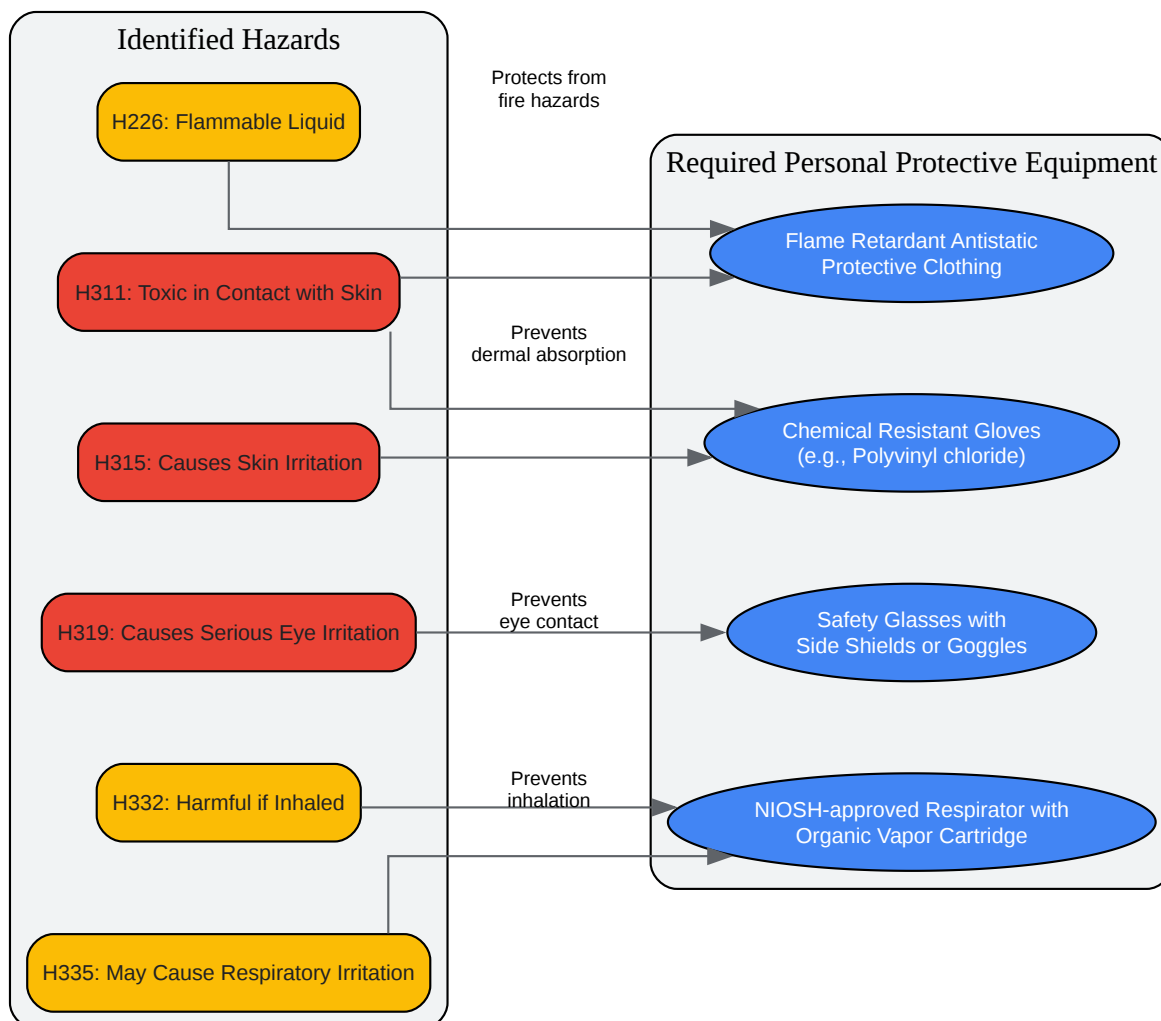
## Hazard Identification and Classification

**4-Methylpyridine** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is a flammable liquid and is toxic or harmful through multiple routes of exposure.

Table 2: GHS Hazard Classification for **4-Methylpyridine**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[5][10]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[5][10]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[5][10]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[5][10]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[5][10]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[5][10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[5][10]

The following diagram illustrates the relationship between the identified hazards and the required personal protective equipment (PPE).



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Caption: Relationship between GHS hazards of **4-Methylpyridine** and corresponding PPE.

## Toxicological Data

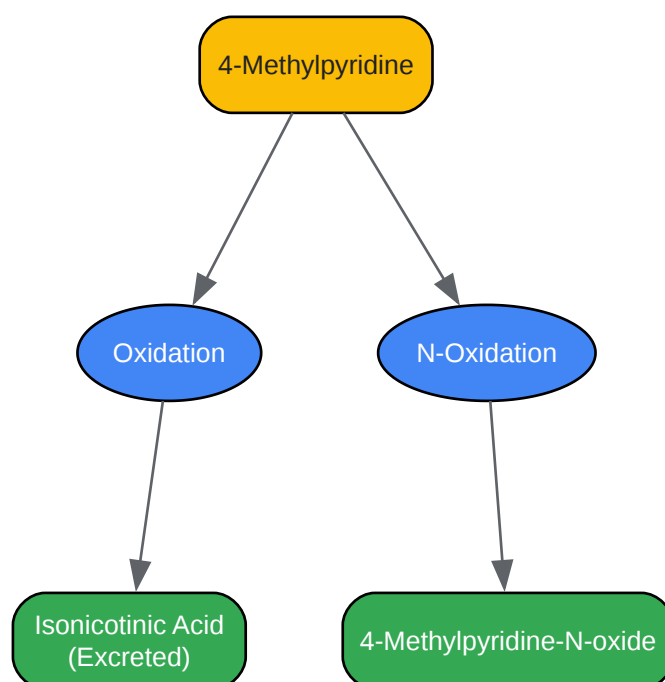
The acute toxicity of **4-Methylpyridine** has been determined through standardized animal studies.

Table 3: Acute Toxicity Data for 4-Methylpyridine

Route	Species	Value	Source
Oral LD <sub>50</sub>	Rat	440 - 1290 mg/kg	[3][10]
Dermal LD <sub>50</sub>	Rabbit	Data indicates high toxicity	[2][5]
Inhalation LC <sub>50</sub>	Rat	Data indicates harmful if inhaled	[5]
Skin Irritation	Rabbit	Causes skin irritation	[5][10]
Eye Irritation	Rabbit	Causes serious eye irritation	[5][10]

## Metabolic Pathway

While the detailed toxicological mechanism is not fully elucidated, methylpyridines are known to be metabolized in the body. The primary routes are oxidation of the methyl group to form the corresponding carboxylic acid (isonicotinic acid) and N-oxidation of the pyridine ring.[1]



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Caption: Simplified metabolic pathways of **4-Methylpyridine**.

## Experimental Protocols for Toxicity Assessment

The toxicological data presented in this guide are typically derived from studies following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data quality and reproducibility while adhering to animal welfare standards.

### Acute Oral Toxicity (LD<sub>50</sub>) - Representative Methodology (OECD 401, 420, 423, or 425)

The determination of the oral LD<sub>50</sub> provides information on the health hazards of short-term exposure via ingestion.<sup>[11]</sup> Although the traditional OECD Guideline 401 is now deleted, alternative methods like the Fixed Dose Procedure (OECD 420), Acute Toxic Class Method (OECD 423), and the Up-and-Down Procedure (OECD 425) are used to reduce the number of animals required.<sup>[12][13]</sup>

- Principle: A single dose of **4-Methylpyridine** is administered orally to a group of fasted experimental animals (typically rats).<sup>[11]</sup>
- Procedure:
  - Animals are divided into groups and dosed at various levels.
  - Observations are made for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and changes in body weight over a period of at least 14 days.<sup>[11]</sup>
  - A gross necropsy of all animals is performed at the end of the study.<sup>[11]</sup>
- Data Analysis: The LD<sub>50</sub>, the statistically derived dose expected to cause mortality in 50% of the test animals, is calculated.<sup>[11]</sup>

### Acute Dermal Toxicity - Representative Methodology (OECD 402)

This test assesses the health hazards from short-term dermal exposure.<sup>[14]</sup>

- Principle: A single dose of **4-Methylpyridine** is applied to a shaved area of the skin (approximately 10% of the body surface) of the test animal (typically rats or rabbits) for 24 hours.[\[15\]](#)
- Procedure:
  - The test substance is held in contact with the skin under a porous gauze dressing.
  - Animals are observed for signs of toxicity and mortality for at least 14 days.[\[15\]](#)
  - Body weights are recorded weekly, and a gross necropsy is performed on all animals at the conclusion of the study.[\[15\]](#)
- Data Analysis: The LD<sub>50</sub> is determined, and the substance is classified according to its dermal toxicity.[\[14\]](#)

## Acute Inhalation Toxicity - Representative Methodology (OECD 403)

This guideline evaluates the health hazards from short-term exposure to an inhaled substance.[\[16\]](#)

- Principle: Animals (usually rats) are exposed to **4-Methylpyridine** vapor or aerosol in a dynamic airflow inhalation chamber for a set period, typically 4 hours.[\[16\]](#)[\[17\]](#)
- Procedure:
  - Multiple concentration levels are typically tested.
  - Animals are monitored for mortality, clinical signs of toxicity, respiratory distress, and changes in body weight for an observation period of at least 14 days.[\[16\]](#)[\[17\]](#)
  - A comprehensive necropsy is performed at the end of the study.[\[17\]](#)
- Data Analysis: The LC<sub>50</sub> (median lethal concentration) is estimated, which is the concentration in air expected to cause death in 50% of the exposed animals.[\[16\]](#)

## Dermal and Eye Irritation - Representative Methodologies (OECD 404 & 405)

These tests evaluate the potential for **4-Methylpyridine** to cause reversible (irritation) or irreversible (corrosion) damage to skin and eyes.[\[4\]](#)[\[9\]](#)

- Principle: A single dose of the substance is applied to the skin (OECD 404) or into the conjunctival sac of one eye (OECD 405) of an albino rabbit.[\[3\]](#)[\[18\]](#)
- Procedure:
  - For dermal irritation, the substance is applied to a small patch of skin for up to 4 hours.[\[3\]](#)
  - For eye irritation, the substance is instilled in the eye, and the eye is not washed out for at least 24 hours.
  - The sites are examined and scored for signs of erythema (redness), edema (swelling), opacity, and other effects at specified intervals (e.g., 1, 24, 48, and 72 hours).[\[3\]](#)[\[18\]](#)
- Data Analysis: The scores are used to classify the substance's irritation or corrosion potential based on the severity and reversibility of the observed lesions.[\[3\]](#)[\[18\]](#)

## Safe Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **4-Methylpyridine** to minimize exposure risk.

## Engineering Controls and Personal Protective Equipment (PPE)

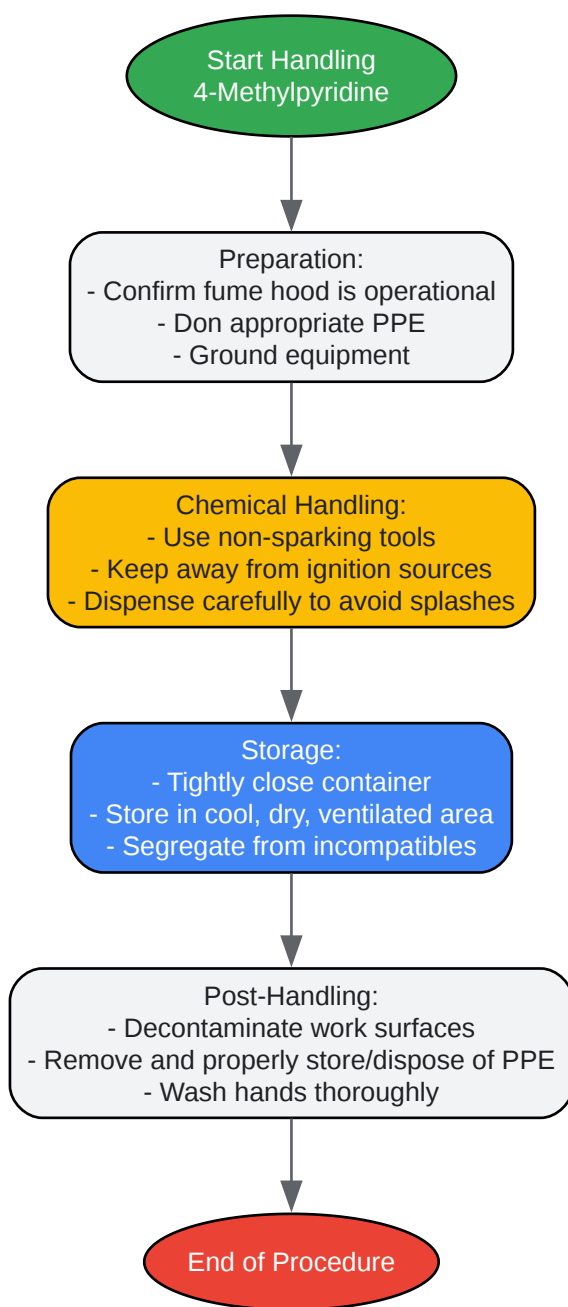
- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood.[\[10\]](#) Use explosion-proof electrical and ventilating equipment.[\[4\]](#)
- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[9\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., polyvinyl chloride) and flame-retardant, antistatic protective clothing.[\[9\]](#)[\[10\]](#)



- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an organic vapor cartridge.[8][9]

## Handling and Storage Procedures

- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[10] Use only non-sparking tools and take precautionary measures against static discharge.[4] Avoid breathing vapors and prevent contact with skin and eyes.[4] Do not eat, drink, or smoke in the work area.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10] The storage area should be fireproof and separate from strong oxidants and acids.[7]



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Caption: A logical workflow for the safe handling of **4-Methylpyridine**.

## Emergency Procedures

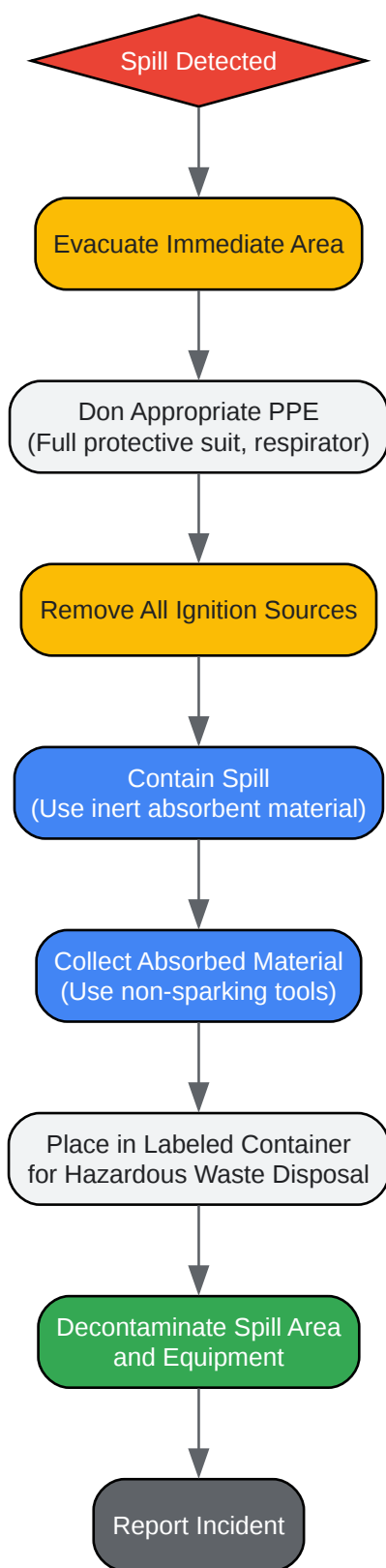
### First Aid Measures

Immediate medical attention is crucial in case of exposure.[4]

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[4] If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing.[4] Rinse the skin with plenty of water for at least 15 minutes.[4] Seek immediate medical attention.[4]
- Eye Contact: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.[4]
- Ingestion: Rinse mouth with water.[4] Do NOT induce vomiting.[7] Seek immediate medical attention.[4]

## Accidental Release Measures

- Small Spills:
  - Evacuate personnel from the immediate area.
  - Remove all ignition sources.[4]
  - Wearing appropriate PPE, absorb the spill with inert material (e.g., sand, diatomaceous earth).[4]
  - Collect the material into a suitable container for disposal.[4]
- Large Spills:
  - Isolate the spill area for at least 50 meters (150 feet) in all directions.[9]
  - Consider initial downwind evacuation for at least 300 meters (1000 feet).[9]
  - Prevent the substance from entering drains or waterways.[9]
  - Contain the spill and follow procedures for small spills, using non-sparking tools.



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Caption: Logical workflow for responding to a **4-Methylpyridine** spill.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO<sub>2</sub>).<sup>[4]</sup>
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.<sup>[4]</sup>
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to an ignition source and flash back.<sup>[4]</sup> May form explosive mixtures with air.<sup>[4]</sup> Burning produces toxic fumes, including nitrogen oxides.<sup>[7]</sup>
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).<sup>[9]</sup>

## Disposal Considerations

Dispose of **4-Methylpyridine** and its containers in accordance with local, regional, and national regulations. This material is considered hazardous waste due to its toxicity.<sup>[4]</sup> Handle empty containers with care as residual vapors are flammable.<sup>[4]</sup>

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the most current SDS from the manufacturer and follow all applicable safety regulations in your institution.

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